

Application Notes and Protocols for Alilusem Potassium in Renal Transport Studies

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Compound of Interest

Compound Name: *Alilusem Potassium*

Cat. No.: *B1666880*

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Introduction

Alilusem potassium (formerly known as M17055) is a novel high-ceiling loop diuretic that has been instrumental in elucidating the complex mechanisms of ion transport within the renal tubules. Developed by Mochida Pharmaceutical Co., Ltd., this compound exhibits a unique dual-action mechanism, targeting both the thick ascending limb of Henle's loop and the distal nephron segments. This dual action provides a valuable tool for researchers studying renal physiology and pathophysiology, as well as for professionals in drug development investigating novel diuretic agents.

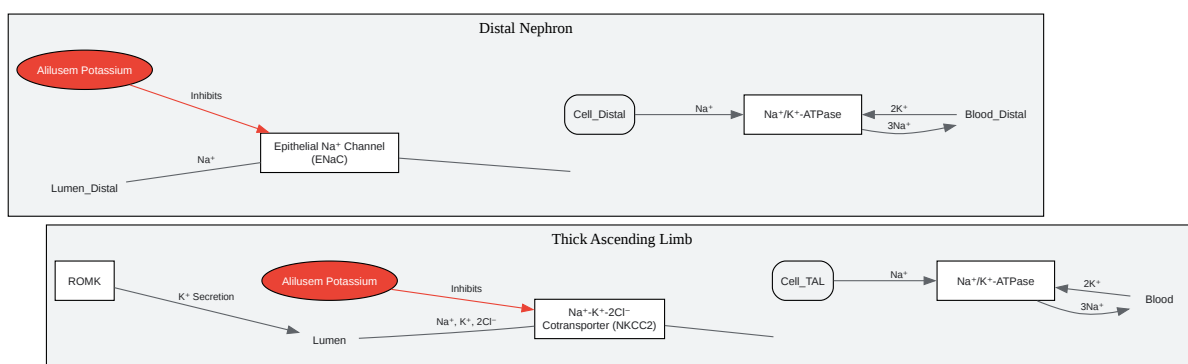
These application notes provide a comprehensive overview of the use of **Alilusem potassium** as a research tool, including its mechanism of action, protocols for in vivo and in vitro studies, and expected quantitative outcomes.

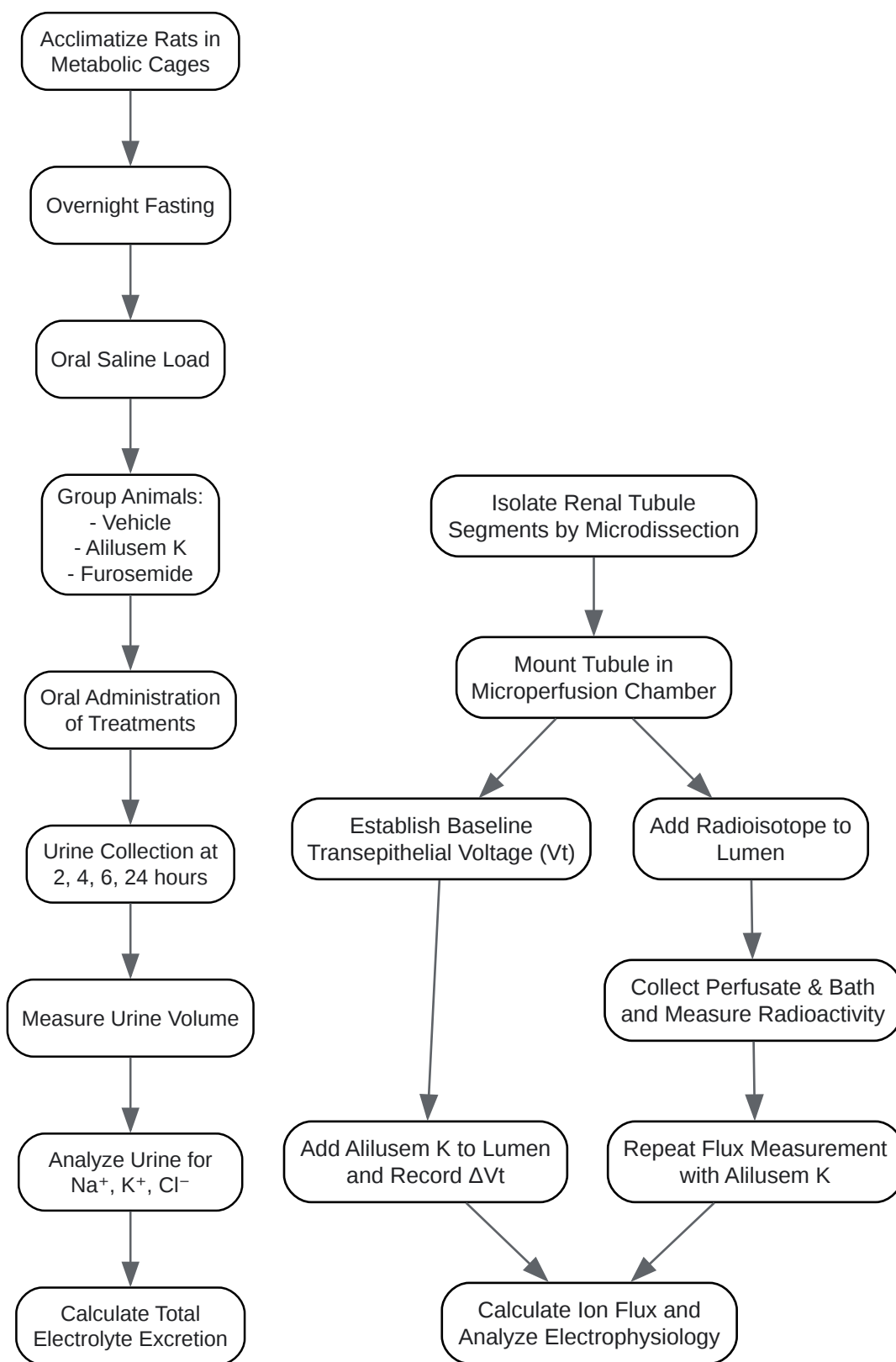
Mechanism of Action

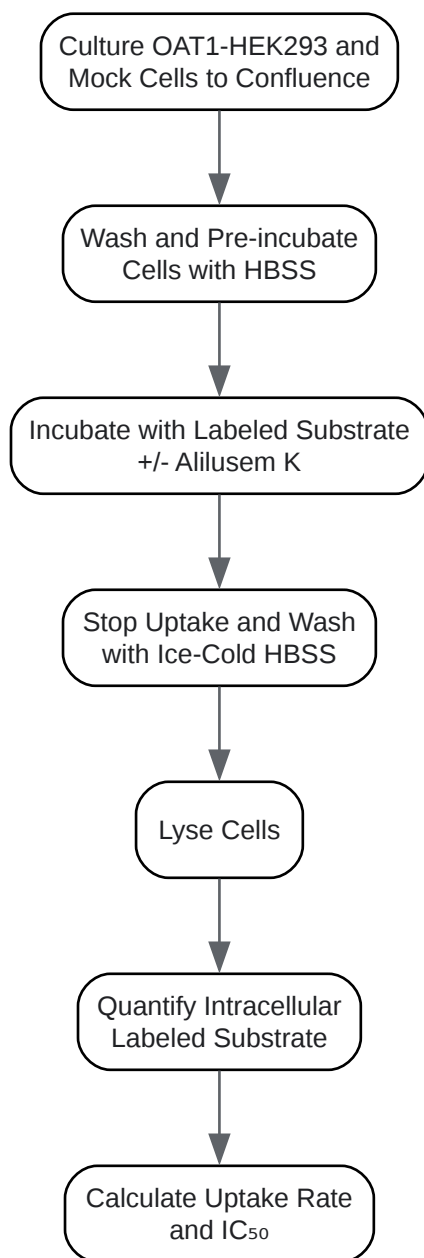
Alilusem potassium primarily functions as a potent inhibitor of the $\text{Na}^+\text{-K}^+\text{-2Cl}^-$ cotransporter (NKCC2) located in the apical membrane of the thick ascending limb of Henle's loop. This inhibition leads to a significant increase in the urinary excretion of sodium, potassium, and chloride ions, a hallmark of loop diuretics.

Furthermore, **Alilusem potassium** exerts an inhibitory effect on electrogenic Na⁺ transport in the distal nephron, including the distal convoluted tubule and the cortical collecting duct. This secondary mechanism of action contributes to its robust diuretic and natriuretic effects. The compound has also been suggested to interact with organic anion transporters (OATs), which are involved in its secretion into the tubular lumen.

A visual representation of the primary signaling pathway affected by **Alilusem potassium** is provided below.







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